

Prenyl Acetate: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

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Compound of Interest

Compound Name: Prenyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **prenyl acetate**. The following sections detail its physical and chemical properties, toxicological data, safety protocols, and emergency procedures, presented in a clear and accessible format to ensure safe laboratory practices.

Chemical and Physical Properties

Prenyl acetate, also known as 3-methyl-2-butenyl acetate, is a colorless liquid with a characteristic fruity odor reminiscent of pears and bananas.^[1] It is primarily used as a flavoring agent in the food industry and as a fragrance component in perfumes and cosmetics.^{[1][2][3]}

Property	Value	References
Chemical Formula	C ₇ H ₁₂ O ₂	[1][2][3][4]
Molecular Weight	128.17 g/mol	[1][3][4]
CAS Number	1191-16-8	[1][2][3][4]
Appearance	Colorless to pale yellow liquid	[1][2][4]
Odor	Fruity	[1]
Boiling Point	151-152 °C at 752 mmHg	[5]
Flash Point	49 °C (120.2 °F) - closed cup	[4][6]
Density	0.917 g/mL at 25 °C	[5]
Vapor Pressure	3.99 mm Hg at 25 °C	[7]
Solubility	Insoluble in water	[7][8]
Auto-ignition Temperature	>300 °C	[9]

Toxicological Information

Prenyl acetate is considered to have low acute toxicity.[9] However, it is classified as a flammable liquid and may be harmful if swallowed.[2][7] It can cause mild skin and eye irritation.[2][7]

Toxicity Endpoint	Species	Route	Value	References
LD ₅₀ (Acute Oral Toxicity)	Rat	Oral	~3,000 mg/kg	[9][10][11][12]
LD ₅₀ (Acute Dermal Toxicity)	Rabbit	Dermal	> 5,000 mg/kg	[11]
Skin Irritation	Rabbit	Dermal	Mild irritant	[7]
Eye Irritation	-	-	Mild irritant	[2][7]
Skin Sensitization	Guinea Pig	Dermal	Non-sensitizing (Buehler test)	[9]
Skin Sensitization	Human	Dermal	Non-sensitizing (Maximization Test)	[9]
Aquatic Toxicity (LC ₅₀ , 96h)	Brachydanio rerio (Zebrafish)	-	23.5 mg/L	[9]
Aquatic Toxicity (EC ₅₀ , 48h)	Daphnia magna (Water Flea)	-	64.3 mg/L	[9]

Hazard Identification and GHS Classification

Prenyl acetate is classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

- Physical Hazards: Flammable liquid and vapor (Category 3).[2][9]
- Health Hazards: May be harmful if swallowed (Acute toxicity, Oral, Category 5).[9] Causes mild skin irritation.[2][7] Causes mild eye irritation.[2][7]
- Environmental Hazards: Harmful to aquatic life (Acute aquatic toxicity, Category 3).[9]

Signal Word: Warning[2][7][9]

Hazard Statements:

- H226: Flammable liquid and vapor.[\[9\]](#)[\[11\]](#)
- H303: May be harmful if swallowed.[\[9\]](#)[\[11\]](#)
- H402: Harmful to aquatic life.[\[9\]](#)[\[11\]](#)

Experimental Protocols

The toxicological data presented above are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for the key toxicity tests.

Acute Oral Toxicity (OECD Guideline 401)

This test determines the short-term oral toxicity of a substance.[\[13\]](#)

- Test Species: Typically rats.[\[13\]](#)
- Procedure: A single dose of the test substance is administered orally to a group of fasted animals.[\[13\]](#) The animals are observed for up to 14 days for signs of toxicity and mortality.[\[13\]](#)
- Endpoint: The LD₅₀ (Lethal Dose, 50%) is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.[\[14\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.[\[10\]](#)

- Test Species: Typically albino rabbits.[\[10\]](#)
- Procedure: A small amount of the test substance is applied to a shaved patch of skin on the animal's back and covered with a gauze patch for a specified period (usually 4 hours).[\[7\]](#)[\[10\]](#) The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.[\[7\]](#)[\[10\]](#)
- Endpoint: The severity of the skin reaction is scored, and the substance is classified based on the degree of irritation.[\[10\]](#)

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline evaluates the potential of a substance to cause eye irritation or damage.

- Test Species: Typically albino rabbits.
- Procedure: A small amount of the substance is instilled into the conjunctival sac of one eye of the animal. The eye is then observed for signs of corneal opacity, iritis, conjunctival redness, and chemosis at specific time points.
- Endpoint: The severity of the eye reaction is scored to determine the irritation potential.

Fish, Acute Toxicity Test (OECD Guideline 203)

This test determines the acute toxicity of a substance to fish.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Test Species: Commonly Zebrafish (*Brachydanio rerio*).[\[15\]](#)[\[17\]](#)
- Procedure: Fish are exposed to various concentrations of the test substance in water for a 96-hour period.[\[15\]](#)[\[17\]](#)[\[18\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours.[\[16\]](#)
- Endpoint: The LC₅₀ (Lethal Concentration, 50%) is calculated, which is the concentration of the substance that is lethal to 50% of the test fish over the exposure period.[\[17\]](#)

Daphnia sp., Acute Immobilisation Test (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.[\[3\]](#)[\[9\]](#)[\[19\]](#)[\[20\]](#)

- Test Species: *Daphnia magna* (water flea).[\[3\]](#)[\[9\]](#)[\[19\]](#)
- Procedure: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours.[\[3\]](#)[\[9\]](#)[\[19\]](#) The number of immobilized daphnids is recorded at 24 and 48 hours.[\[9\]](#)
- Endpoint: The EC₅₀ (Effective Concentration, 50%) is determined, which is the concentration that causes immobilization in 50% of the daphnids.[\[9\]](#)

Skin Sensitization: Buehler Test (OECD Guideline 406)

This is a method to screen for substances that may cause skin sensitization.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[11\]](#)

- Test Species: Guinea pigs.[\[1\]](#)[\[5\]](#)[\[11\]](#)
- Procedure: The test involves an induction phase where the substance is applied topically to the skin, followed by a challenge phase after a rest period. The skin reactions in the test animals are compared to those in a control group.[\[5\]](#)[\[11\]](#)
- Endpoint: The incidence and severity of skin reactions in the test group are used to classify the substance's sensitization potential.[\[11\]](#)

Skin Sensitization: Guinea Pig Maximization Test (GPMT)

This is another method for identifying skin sensitizers, considered to be more sensitive than the Buehler test.[\[11\]](#)[\[21\]](#)

- Test Species: Guinea pigs.[\[21\]](#)
- Procedure: The induction phase involves both intradermal injections of the substance (with an adjuvant to enhance the immune response) and subsequent topical application.[\[21\]](#) After a rest period, a topical challenge is applied.[\[21\]](#)
- Endpoint: The sensitization potential is determined by the percentage of animals showing a positive skin reaction.[\[21\]](#)

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety when working with **prenyl acetate**.

- Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[7\]](#)[\[9\]](#)[\[13\]](#)
 - Use in a well-ventilated area.[\[2\]](#)[\[9\]](#)

- Avoid breathing vapors.[2]
- Avoid contact with skin and eyes.[2][9]
- Wear appropriate personal protective equipment (PPE).[2][7][9]
- Ground and bond containers and receiving equipment to prevent static discharge.[7][9][13]
- Use non-sparking tools.[7][9][13]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][7][9][13]
 - Keep away from heat and oxidizing agents.[2][11]
 - Protect from physical damage.[9]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **prenyl acetate**:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[7][15]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber).[7][9] Wear suitable protective clothing to prevent skin contact.[2][7]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[2][19]

First Aid Measures

In case of exposure, follow these first-aid measures:

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2][9][10][11][13]
- Skin Contact: Remove contaminated clothing. Wash skin thoroughly with soap and water. Get medical advice if irritation persists.[2][9][10][11]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[9][10][11][13]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor/physician if you feel unwell.[9][10][11][13]

Fire-Fighting Measures

Prenyl acetate is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[9][10][11][13]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[9][13]
- Specific Hazards: Vapors may form explosive mixtures with air.[9] Hazardous decomposition products include carbon oxides.[2][10][11]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[9][12]

Accidental Release Measures

In the event of a spill or leak:

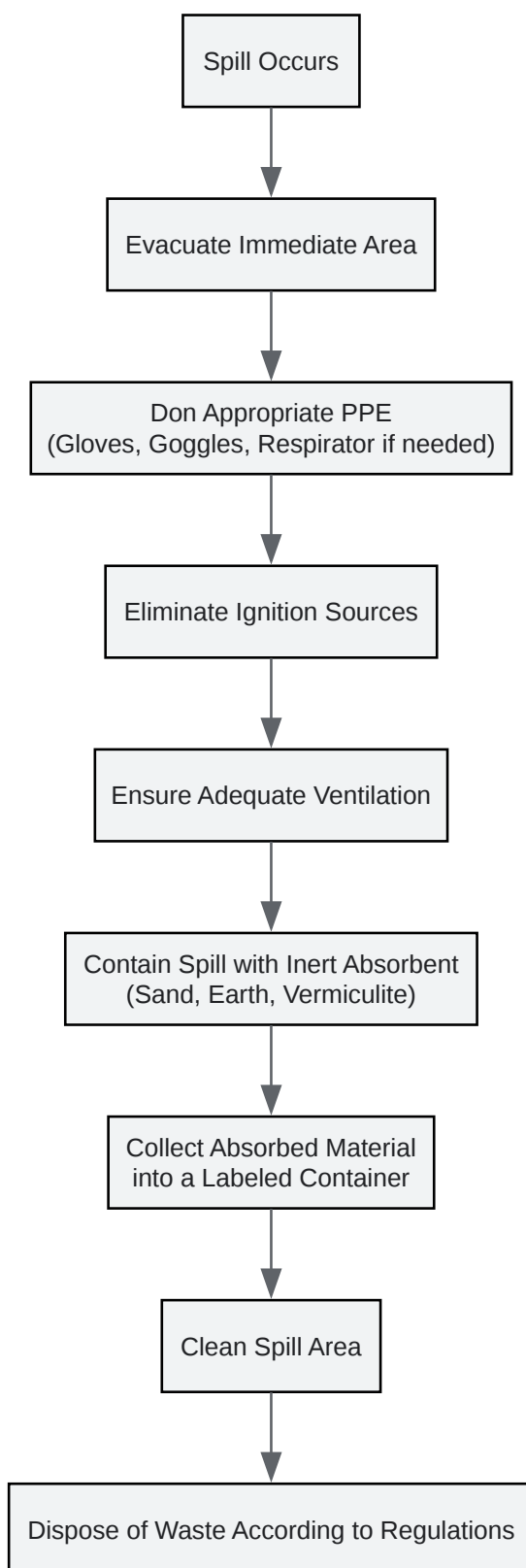
- Personal Precautions: Evacuate unnecessary personnel. Eliminate all ignition sources.[7] Avoid breathing vapors and contact with the substance.[7] Ensure adequate ventilation.[9] Wear appropriate PPE.[9]
- Environmental Precautions: Prevent entry into drains, surface waters, and groundwater.[2][9]
- Methods for Cleaning Up: Absorb the spill with an inert material such as sand, earth, or vermiculite.[2][7][9] Collect the absorbed material in a suitable, labeled container for disposal.[2]

Disposal Considerations

Dispose of **prenyl acetate** and its containers in accordance with local, state, and federal regulations.^{[7][9][11]} Do not allow it to enter sewers or waterways.^[9]

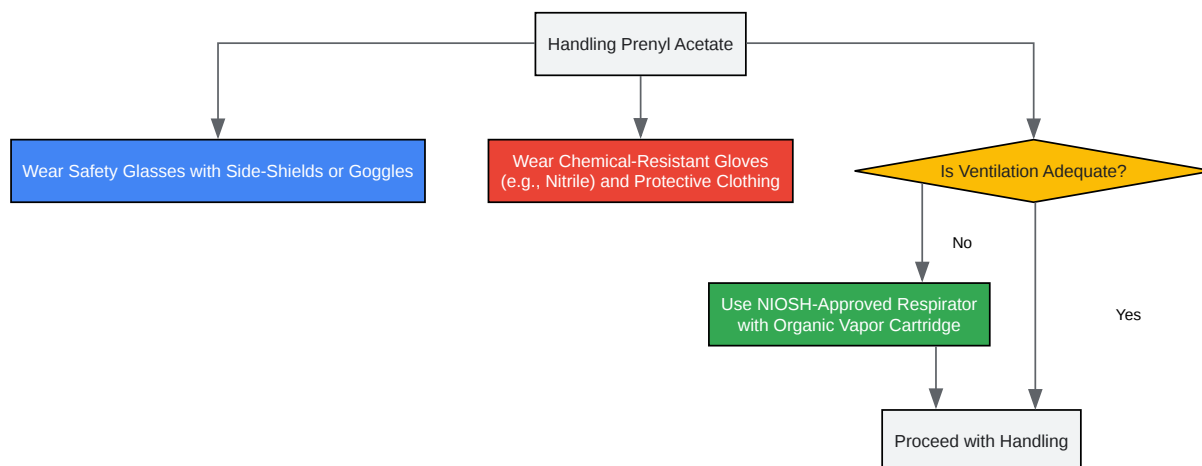
Visual Workflows

The following diagrams illustrate key safety workflows for handling **prenyl acetate**.



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Caption: Workflow for responding to a **prenyl acetate** spill.



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Caption: Personal Protective Equipment (PPE) selection guide for handling **prenyl acetate**.

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